

# In-Depth Technical Guide: Health and Safety for Handling 1-Naphthylamine

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## Compound of Interest

Compound Name: **1-Naphthylamine**

Cat. No.: **B1663977**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **1-Naphthylamine**, a chemical intermediate with significant toxicological considerations. The following sections detail its properties, hazards, safe handling protocols, and emergency procedures to ensure the well-being of laboratory personnel.

## Chemical and Physical Properties

**1-Naphthylamine** is a crystalline solid that ranges from white to yellowish, turning a purplish-red upon exposure to air and light.[\[1\]](#)[\[2\]](#) It possesses a distinct, unpleasant ammonia-like odor.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
Chemical Formula	$C_{10}H_9N$	[3]
Molar Mass	143.19 g/mol	[3]
Appearance	Colorless to yellowish crystals, turns reddish-purple in air	[2][3]
Odor	Disagreeable, ammonia-like	[1][2]
Melting Point	47-50 °C	[1][4][5]
Boiling Point	301 °C	[1][4][5]
Density	1.114 g/cm³ at 20 °C	[1][6]
Vapor Pressure	0.003 hPa at 20 °C	[1][6]
Flash Point	157 °C (315 °F)	[2]
Autoignition Temperature	460 °C	[1]
Water Solubility	1.7 g/L	[1][4]
log P (n-octanol/water)	2.25	[6]

## Hazard Identification and Toxicology

**1-Naphthylamine** is classified as a hazardous substance, with acute and chronic health risks. It is harmful if swallowed and can be fatal if it comes into contact with the skin.[7] The compound is a suspected human carcinogen and is known to cause bladder cancer.[3][8]

## Acute Toxicity

Route of Exposure	Species	LD50 Value	Reference
Oral	Rabbit	680 mg/kg	[1]
Intraperitoneal	Mouse	96 mg/kg	[1]

Short-term exposure can lead to irritation of the skin and eyes.[9] High levels of exposure can interfere with the blood's ability to carry oxygen, leading to a condition called

methemoglobinemia, characterized by headache, fatigue, dizziness, and a bluish discoloration of the skin and lips.<sup>[9]</sup> Severe cases can result in breathing difficulties, collapse, and even death.<sup>[9]</sup>

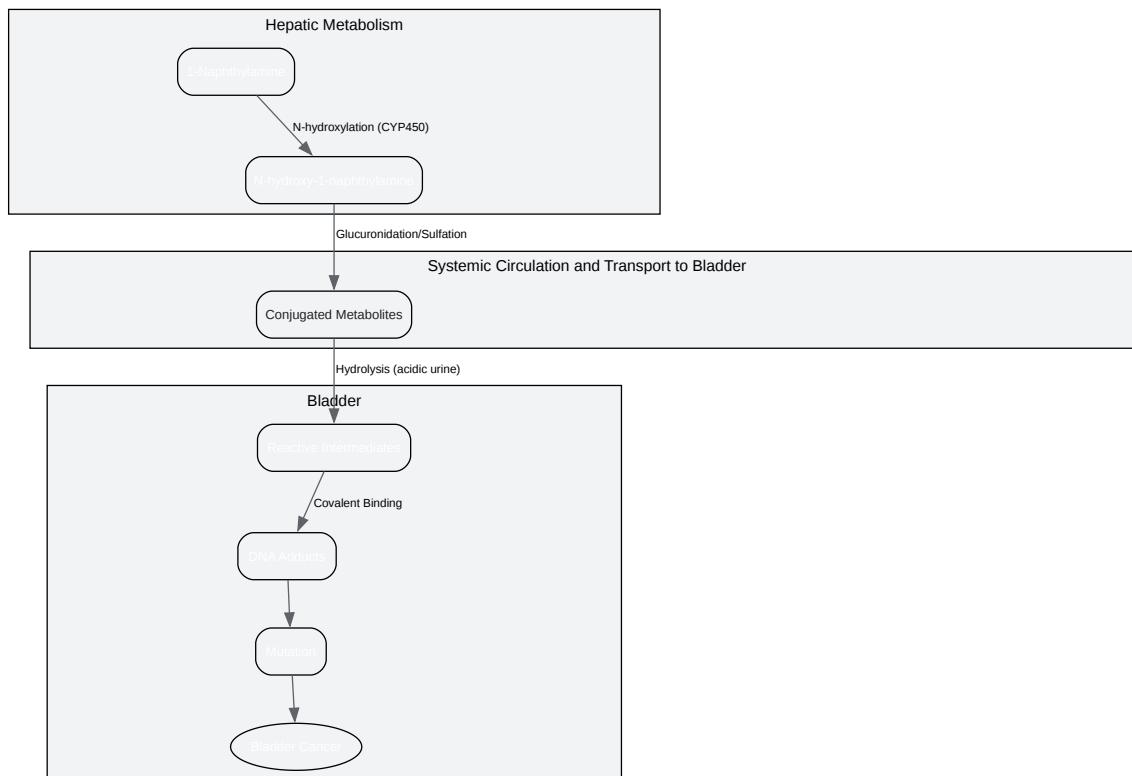
## Chronic Toxicity and Carcinogenicity

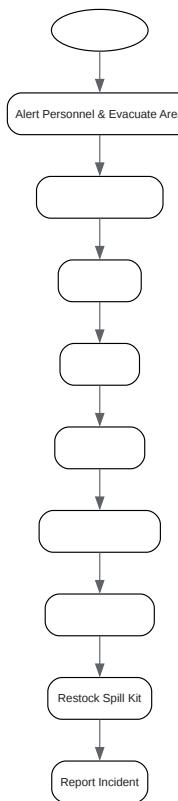
Long-term exposure to **1-Naphthylamine** poses a significant cancer risk, particularly for bladder cancer.<sup>[3][8]</sup> While historical studies on its carcinogenicity were often confounded by the presence of the more potent bladder carcinogen 2-Naphthylamine as an impurity, **1-Naphthylamine** itself is considered a potential occupational carcinogen.<sup>[8][10]</sup> It is listed as one of the 13 carcinogens covered by the OSHA General Industry Standards.<sup>[3]</sup>

The mechanism of its carcinogenicity is believed to involve metabolic activation to reactive intermediates that can bind to DNA, forming adducts and leading to mutations.<sup>[8]</sup>

## Signaling Pathway of Carcinogenicity

The carcinogenic activity of **1-Naphthylamine** is linked to its metabolic activation, primarily in the liver, to electrophilic intermediates that can damage DNA. The key initial step is N-hydroxylation, forming N-hydroxy-**1-naphthylamine**. This metabolite can then be further conjugated or undergo rearrangement to form reactive species that bind to DNA, leading to mutations and potentially initiating the process of carcinogenesis, particularly in the urinary bladder.





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- To cite this document: BenchChem. [In-Depth Technical Guide: Health and Safety for Handling 1-Naphthylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663977#health-and-safety-information-for-handling-1-naphthylamine]

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